

In-Depth Technical Guide: Dipropyl Phthalate-d4

Health and Safety Data

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Compound of Interest

Compound Name: *Dipropyl phthalate-d4*

Cat. No.: *B582240*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data for **Dipropyl phthalate-d4** (CAS No. 358731-29-0). The information is compiled from various sources to assist researchers, scientists, and drug development professionals in the safe handling and assessment of this compound. Due to the limited availability of specific toxicological data for the deuterated form, this guide also includes relevant data for the non-deuterated analogue, Dipropyl phthalate (CAS No. 131-16-8), with clear distinctions made between the two.

Chemical and Physical Properties

A summary of the key chemical and physical properties for both **Dipropyl phthalate-d4** and its non-deuterated counterpart is presented in Table 1. This data is essential for understanding the substance's behavior under various experimental and environmental conditions.

Table 1: Chemical and Physical Properties

Property	Dipropyl phthalate-d4	Dipropyl phthalate
CAS Number	358731-29-0[1][2]	131-16-8[3]
Molecular Formula	C ₁₄ H ₁₄ D ₄ O ₄	C ₁₄ H ₁₈ O ₄
Molecular Weight	254.31 g/mol	250.29 g/mol [3]
Appearance	Clear Colourless Oil	Colorless liquid
Boiling Point	No data available	317.5 °C
Flash Point	109 °C (closed cup)[2]	109 °C (closed cup)
Density	No data available	1.078 g/mL at 25 °C
Solubility	Soluble in chloroform, methanol	Soluble in chloroform, methanol
log Pow	No data available	3.27

Hazard Identification and GHS Classification

Dipropyl phthalate-d4 is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its potential environmental and health effects.

Table 2: GHS Classification for **Dipropyl phthalate-d4**

Hazard Class	Category	Hazard Statement	Pictogram
Hazardous to the aquatic environment, long-term hazard	Aquatic Chronic 2	H411: Toxic to aquatic life with long lasting effects[2]	GHS09 (Environment)

Note: The GHS classification for the non-deuterated Dipropyl phthalate may include additional health hazard classifications based on more extensive testing. Users should consult the specific Safety Data Sheet for the material they are using.

GHS Hazard Classification					
Dipropyl phthalate-d4	CAS: 358731-29-0	Hazard Class	Aquatic Chronic 2	Hazard Statement	H411: Toxic to aquatic life with long lasting effects
		Pictogram Pictogram (image="https://upload.wikimedia.org/wikipedia/commons/2/25/GHS-pictogram-environment.svg" Environment)			

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Figure 1: GHS Hazard Classification for **Dipropyl phthalate-d4**.

Toxicological Data

Specific toxicological data for **Dipropyl phthalate-d4** is largely unavailable in the public domain. Therefore, the following data for the non-deuterated form, Dipropyl phthalate, is provided as a surrogate for risk assessment. It is crucial to handle the deuterated compound with the same, if not greater, precautions.

Table 3: Summary of Toxicological Data for Dipropyl phthalate

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg bw	General Phthalate Data
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 2000 mg/kg bw	General Phthalate Data
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	No data available	
Skin Irritation	Rabbit	Dermal	Not classified as an irritant	OECD 404 Guideline
Eye Irritation	Rabbit	Ocular	Not classified as an irritant	OECD 405 Guideline
Reproductive Toxicity	Rat	Oral	Suspected of damaging fertility	General Phthalate Data
Developmental Toxicity (NOAEL)	Rat	Oral	0.5 g/kg/day ^[1]	Saillenfait et al. (2011) ^[1]

Experimental Protocols

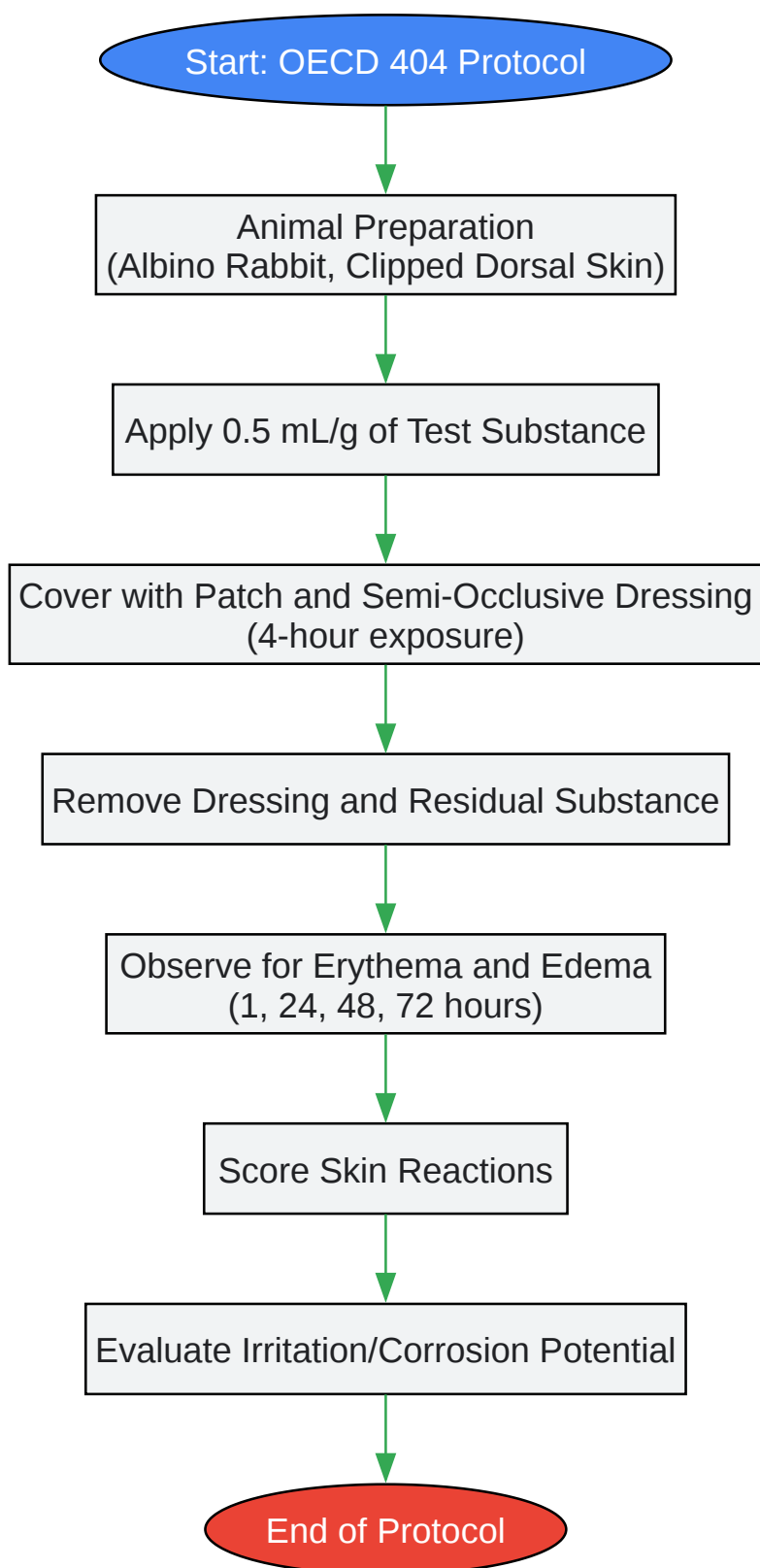
Detailed experimental protocols for the toxicological assessment of phthalates are outlined in the OECD Guidelines for the Testing of Chemicals. The following provides an overview of the methodologies for key toxicity endpoints.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

- Test System: Healthy, young adult albino rabbits.
- Procedure:
 - A small area (approximately 6 cm²) of the animal's dorsal skin is clipped free of fur.

- A 0.5 mL (liquid) or 0.5 g (solid/semi-solid) dose of the test substance is applied to the clipped skin.
- The treated area is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
- After 4 hours, the dressing and any residual test substance are removed.
- Observations for erythema (redness) and edema (swelling) are made at 1, 24, 48, and 72 hours after patch removal.
- The severity of the skin reactions is scored according to a standardized grading system.
- Evaluation: The substance is classified based on the severity and reversibility of the observed skin reactions.



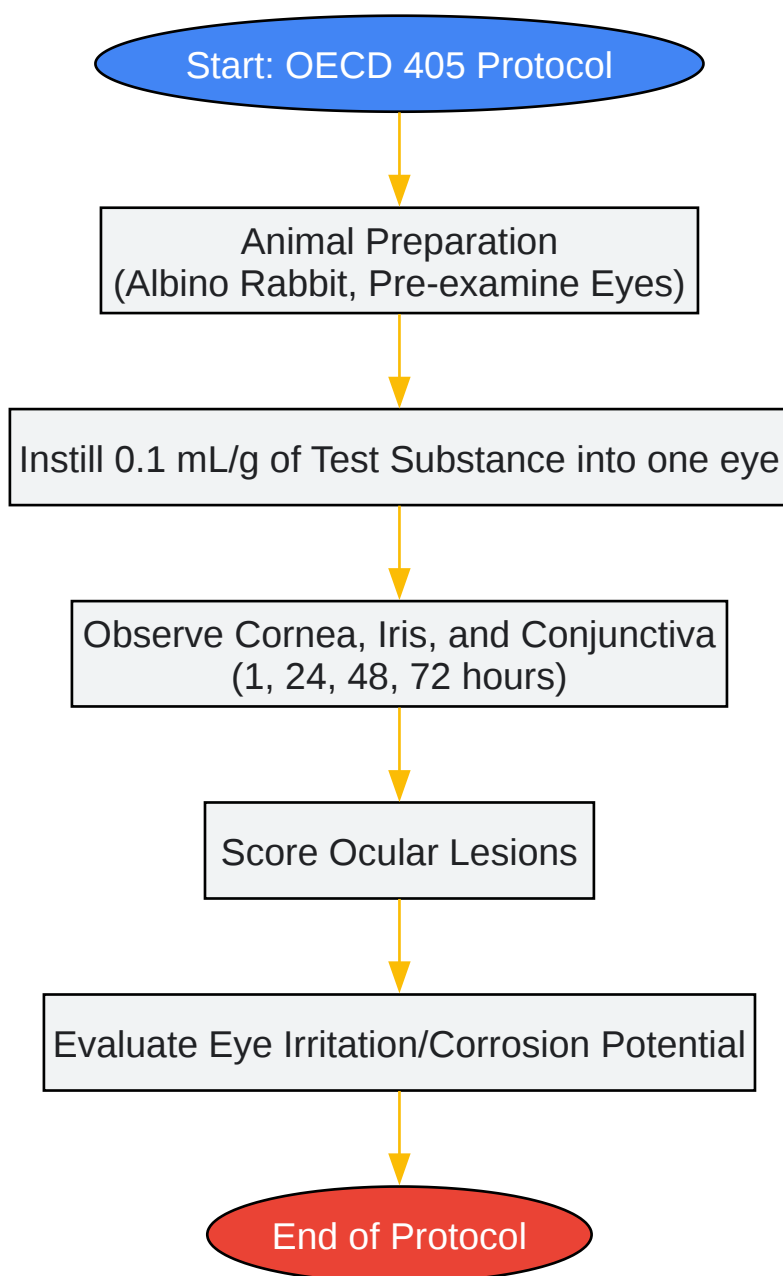
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Figure 2: Workflow for OECD Guideline 404 (Acute Dermal Irritation).

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test System: Healthy, young adult albino rabbits.
- Procedure:
 - The eyes of the animal are examined for any pre-existing irritation or defects.
 - A single dose of 0.1 mL (liquid) or not more than 0.1 g (solid) of the test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
 - The eyelids are held together for approximately one second.
 - Observations of the cornea, iris, and conjunctiva are made at 1, 24, 48, and 72 hours after instillation.
 - The severity of ocular lesions is scored using a standardized system.
- Evaluation: The substance is classified based on the severity and reversibility of the observed eye reactions.



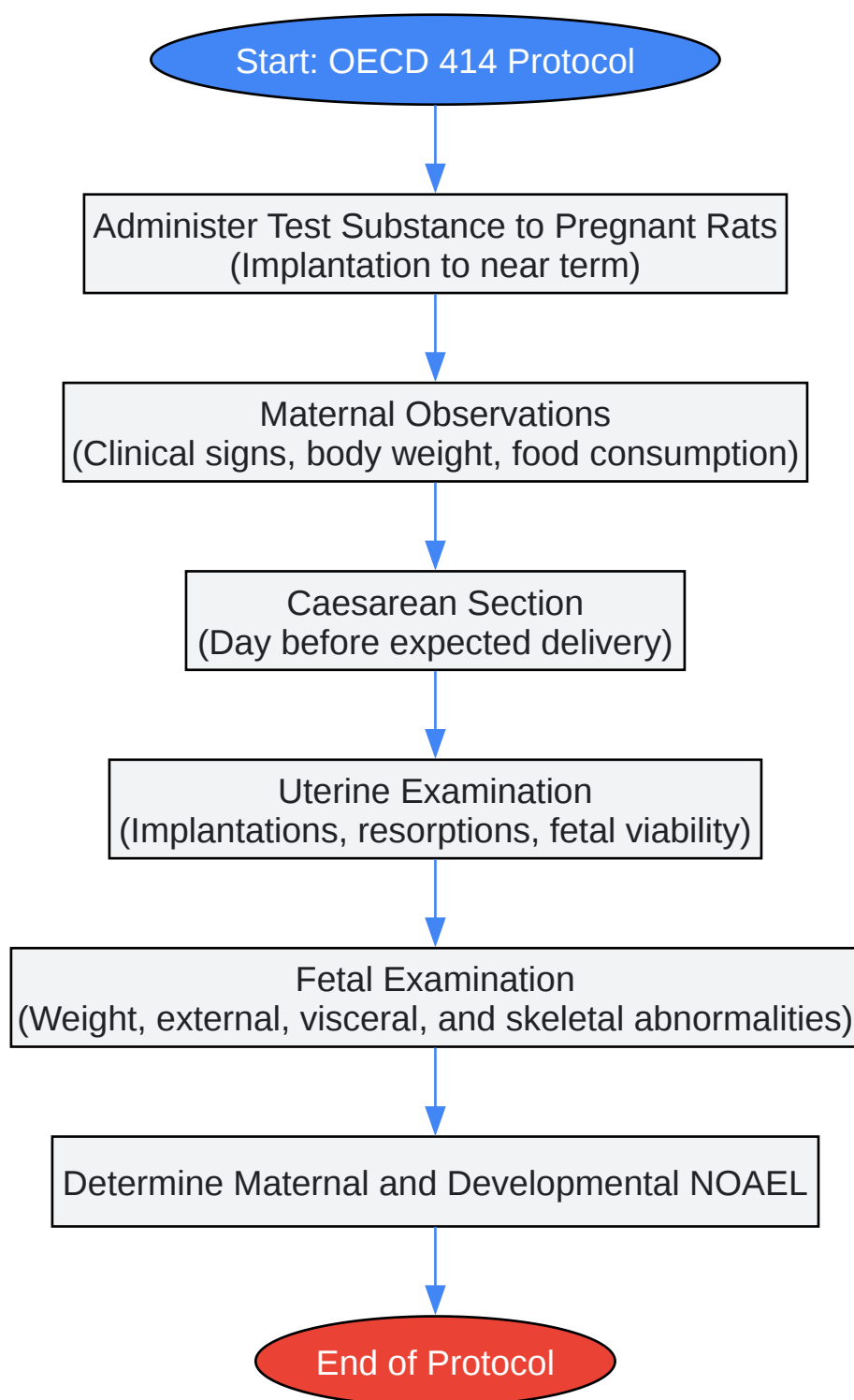
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Figure 3: Workflow for OECD Guideline 405 (Acute Eye Irritation).

Prenatal Developmental Toxicity Study (OECD Guideline 414)

This study provides information on the potential effects of a substance on embryonic and fetal development following exposure of the pregnant female.

- Test System: Pregnant female rats are commonly used.
- Procedure:
 - Mated female animals are administered the test substance daily, typically from implantation to the day before caesarean section.
 - At least three dose levels and a control group are used.
 - Dams are observed for clinical signs of toxicity, and body weight and food consumption are recorded.
 - Near term, the dams are euthanized, and the uterus is examined for the number of corpora lutea, implantations, resorptions, and live and dead fetuses.
 - Fetuses are weighed and examined for external, visceral, and skeletal abnormalities.
- Evaluation: The study assesses maternal toxicity, embryo-fetal viability, and the incidence of malformations and developmental variations to determine a No-Observed-Adverse-Effect Level (NOAEL) for both maternal and developmental toxicity.



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Figure 4: Workflow for OECD Guideline 414 (Prenatal Developmental Toxicity).

Safe Handling and Personal Protective Equipment (PPE)

Given the available data, the following handling procedures and personal protective equipment are recommended when working with **Dipropyl phthalate-d4**.

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** If working outside of a fume hood or if there is a potential for aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Conclusion

Dipropyl phthalate-d4 is a deuterated analogue of Dipropyl phthalate with limited specific health and safety data. Based on the available information for the deuterated and non-deuterated forms, it is classified as hazardous to the aquatic environment. While acute toxicity appears to be low, there are concerns regarding potential reproductive toxicity, a characteristic of many phthalates. Researchers and professionals must handle this compound with appropriate caution, utilizing the recommended personal protective equipment and engineering controls. The experimental protocols outlined in the OECD guidelines provide a framework for any further toxicological evaluation that may be required. As with any chemical, it is imperative to consult the most recent and specific Safety Data Sheet provided by the supplier before use.

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